

Spectroscopic data (UV-Vis, Fluorescence) of Direct Yellow 106

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Compound of Interest

Compound Name: 2,2'-Azobis(2-Sulphonato-4,1-phenylene)vinylene(3-sulphonato-4,1-phenylene)bis2H-naphtho1,2-dtriazole-5-sulphonate (sodium salt)

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Spectroscopic Profile of Direct Yellow 106: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Direct Yellow 106, also known by its Colour Index name C.I. 40300, is a stilbene-based azo dye.[1][2] Such dyes are of significant interest due to their wide applications in the textile industry for dyeing cellulosic fibers like cotton and viscose.[1][2] The spectroscopic properties of these dyes, particularly their interaction with ultraviolet and visible light, are fundamental to understanding their color, stability, and potential applications in various scientific and industrial fields. This technical guide provides an in-depth overview of the available spectroscopic data for Direct Yellow 106, focusing on its UV-Visible and fluorescence characteristics. Due to a lack

of specific published data for this particular dye, this guide also presents data from structurally similar compounds and outlines detailed experimental protocols for its characterization.

Spectroscopic Data

UV-Visible Absorption Spectroscopy

Quantitative UV-Visible absorption data for Direct Yellow 106 is not extensively available in the public domain. However, based on the spectroscopic properties of structurally related stilbene-based azo dyes and other direct yellow dyes, the following estimations can be made.

Parameter	Value (Estimated)	Source/Analogy
Maximum Absorption Wavelength (λ_{max})	458 - 470 nm	Based on newly synthesized symmetrical disazo direct dyes derived from 4,4'-diaminostilbene-2,2'-disulphonic acid.[3]
Appearance in Solution	Deep Yellow	Soluble in water, producing a deep yellow solution.[1]

It is important to note that the absorption maximum of a dye can be influenced by factors such as the solvent, pH, and the presence of other substances. For instance, the color of Direct Yellow 106 is noted to change slightly in the presence of copper ions and darken with iron ions.
[1]

Fluorescence Spectroscopy

Specific fluorescence data for Direct Yellow 106, including excitation and emission maxima, quantum yield, and fluorescence lifetime, are not readily found in the surveyed literature. However, stilbene derivatives are known to be fluorescent, and some stilbene-based azo dyes exhibit fluorescence.[4][5] Therefore, it is plausible that Direct Yellow 106 possesses fluorescent properties. A general experimental protocol for determining these properties is provided below.

Experimental Protocols

The following are detailed methodologies for the spectroscopic analysis of Direct Yellow 106, based on established protocols for similar dyes.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

UV-Visible Absorption Spectroscopy Protocol

- Sample Preparation:
 - Prepare a stock solution of Direct Yellow 106 in deionized water or an appropriate buffer. Direct dyes are typically measured in a neutral solution.[\[6\]](#)
 - Perform serial dilutions to obtain a concentration that results in an absorbance reading within the linear range of the spectrophotometer (typically between 0.1 and 1.0).
- Instrumentation and Measurement:
 - Use a calibrated UV-Visible spectrophotometer.
 - Record a baseline spectrum using a cuvette filled with the same solvent/buffer used for the sample (the "blank").
 - Measure the absorbance spectrum of the Direct Yellow 106 solution over a wavelength range of at least 300-700 nm.
 - Identify the wavelength of maximum absorbance (λ_{max}).

Fluorescence Spectroscopy Protocol

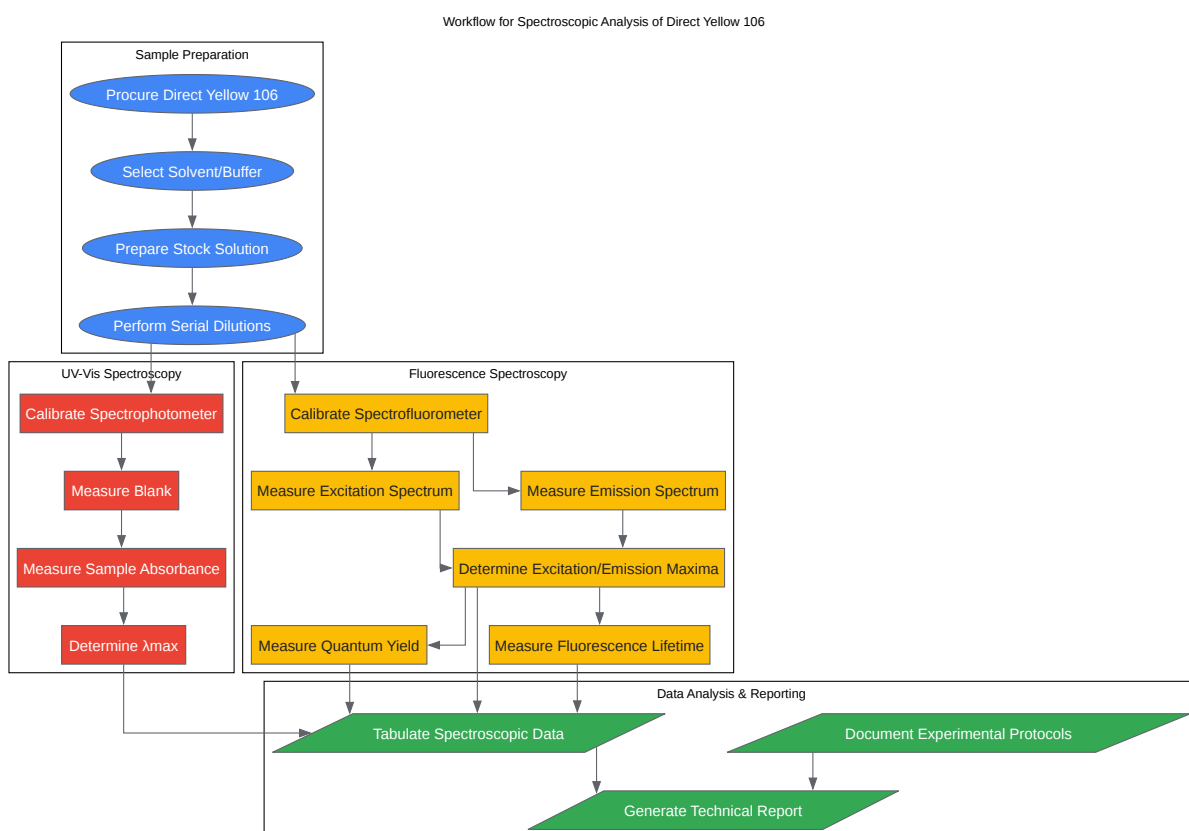
- Sample Preparation:
 - Prepare a dilute solution of Direct Yellow 106 in a suitable solvent. The concentration should be low enough to avoid inner filter effects.
- Instrumentation and Measurement:
 - Use a calibrated spectrofluorometer.
 - Excitation Spectrum: Set the emission monochromator to the expected emission maximum (a wavelength longer than the absorption maximum) and scan a range of

excitation wavelengths.

- Emission Spectrum: Set the excitation monochromator to the wavelength of maximum excitation (determined from the excitation spectrum) and scan a range of emission wavelengths.
- Measure the fluorescence quantum yield relative to a known standard (e.g., quinine sulfate).
- For fluorescence lifetime measurements, a time-correlated single-photon counting (TCSPC) system is typically used.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the comprehensive spectroscopic characterization of a dye such as Direct Yellow 106.



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Caption: A logical workflow for the spectroscopic characterization of Direct Yellow 106.

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